

Navigating the Solubility Landscape of N-Benzyl-L-alaninol: A Technical Guide

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Compound of Interest

Compound Name: *2-Benzylamino-propan-1-ol*

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N-Benzyl-L-alaninol is a chiral amino alcohol derivative of interest in synthetic organic chemistry and pharmaceutical development, often serving as a key building block or intermediate. A thorough understanding of its solubility in various organic solvents is fundamental for optimizing reaction conditions, designing purification strategies, and developing formulations. This technical guide provides an overview of the known solubility characteristics of N-Benzyl-L-alaninol, a detailed experimental protocol for its quantitative determination, and a visual workflow to aid in experimental design.

Solubility Data of N-Benzyl-L-alaninol

Quantitative, temperature-dependent solubility data for N-Benzyl-L-alaninol in a wide range of organic solvents is not extensively documented in publicly available literature. However, qualitative assessments have been noted. The following table summarizes the available information. Researchers are strongly encouraged to determine quantitative solubility experimentally for their specific applications, as solubility can be influenced by factors such as solute purity, solvent grade, and temperature.

Solvent Family	Solvent	IUPAC Name	Qualitative Solubility
Halogenated	Chloroform	Trichloromethane	Soluble
Alcohol	Methanol	Methanol	Soluble

Note: The term "Soluble" indicates that N-Benzyl-L-alaninol dissolves in the specified solvent, but does not provide a quantitative measure of concentration at saturation. For precise process design and development, the experimental protocol outlined in the following section is recommended.

Experimental Protocol: Gravimetric Determination of Solubility

The isothermal gravimetric method is a reliable and fundamental technique for accurately determining the solubility of a solid compound like N-Benzyl-L-alaninol in an organic solvent. This method involves preparing a saturated solution at a constant temperature, separating the dissolved solute from the excess solid, and quantifying the dissolved amount by mass after solvent evaporation.

Materials and Equipment

- High-purity N-Benzyl-L-alaninol
- Analytical grade organic solvents
- Analytical balance (readable to at least 0.1 mg)
- Temperature-controlled shaker, orbital shaker, or water bath
- Screw-cap vials (e.g., 4 mL or 20 mL)
- Syringes
- Syringe filters (0.22 μ m or 0.45 μ m, compatible with the chosen solvent)
- Pre-weighed, clean, and dry glass vials for evaporation

- Drying oven or rotary evaporator
- Desiccator

Step-by-Step Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of N-Benzyl-L-alaninol to a screw-cap vial. The presence of undissolved solid at the end of the equilibration period is crucial to ensure saturation.
 - Accurately add a known volume or mass of the selected organic solvent to the vial.
 - Securely seal the vial to prevent any solvent loss due to evaporation.
- Equilibration:
 - Place the sealed vial in a temperature-controlled shaker or water bath set to the desired experimental temperature (e.g., 25 °C, 37 °C).
 - Agitate the mixture for a sufficient duration to allow the system to reach equilibrium. A period of 24 to 48 hours is typically recommended.
- Phase Separation:
 - After equilibration, cease agitation and allow the vial to stand undisturbed at the set temperature for at least 2 hours. This permits the excess, undissolved solid to settle, leaving a clear supernatant of the saturated solution.
- Sample Collection and Filtration:
 - Carefully withdraw a known volume of the clear supernatant using a syringe.
 - Attach a chemically compatible syringe filter to the tip of the syringe.
 - Dispense the filtered saturated solution into a pre-weighed, labeled glass vial. This filtration step is critical to remove any microscopic, undissolved particles.
- Gravimetric Analysis:

- Accurately weigh the vial containing the filtered saturated solution to determine the total mass of the solution.
- Evaporate the solvent completely. This can be achieved by placing the vial in a drying oven set to a temperature below the boiling point of the solvent and the melting point of N-Benzyl-L-alaninol, or by using a rotary evaporator for more efficient removal.
- Once the solvent is fully evaporated, place the vial in a desiccator to cool to room temperature and prevent moisture absorption.
- Weigh the vial containing the dry solute residue. Repeat the drying and weighing process until a constant mass is achieved.[\[1\]](#)[\[2\]](#)

Calculation of Solubility

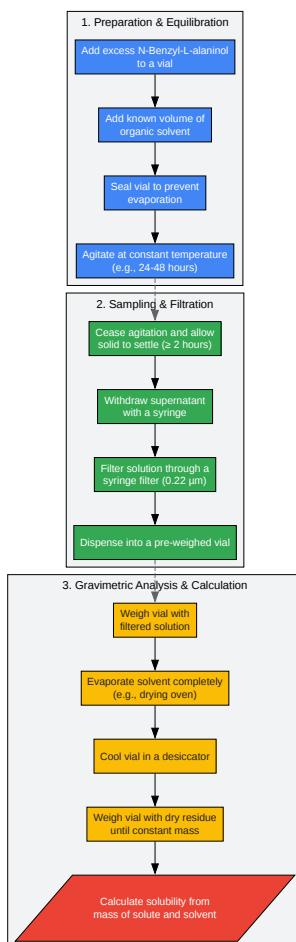
The solubility can be calculated and expressed in various units. A common representation is grams of solute per 100 mL of solvent.

- Mass of dissolved solute (m_solute):
 - $m_{solute} = (\text{Mass of vial} + \text{dry residue}) - (\text{Mass of empty vial})$
- Mass of solvent (m_solvent):
 - $m_{solvent} = (\text{Mass of vial} + \text{solution}) - (\text{Mass of vial} + \text{dry residue})$
- Solubility (S) in g/100 g of solvent:
 - $S = (m_{solute} / m_{solvent}) * 100$

To express solubility in g/100 mL, the density of the solvent at the experimental temperature is required.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the gravimetric method for determining the solubility of N-Benzyl-L-alaninol.

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Caption: Workflow for Gravimetric Solubility Determination.

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